

Formulation of estradiol benzoate for veterinary use

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Compound of Interest

Compound Name: MFCD00003692

CAS No.: 896441-79-5

Cat. No.: B2976942

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Application Note: Formulation Development and Manufacturing of Estradiol Benzoate Injectable (Veterinary)

Abstract

Estradiol Benzoate (EB) is a synthetic ester of the natural estrogen 17β -estradiol. In veterinary medicine, it is a critical tool for reproductive management, specifically for estrus synchronization in cattle (CIDR protocols) and the treatment of anestrus. Unlike free estradiol, the benzoate ester confers increased lipophilicity, allowing for the creation of oil-based "depot" formulations. Upon intramuscular (IM) injection, these formulations provide a sustained release profile, followed by enzymatic hydrolysis in vivo to yield the active hormone.

This guide details the formulation strategy, manufacturing protocol, and quality control systems for a standard 1 mg/mL and 2 mg/mL Oil-Based Injectable, prioritizing sterility, stability, and bioavailability.

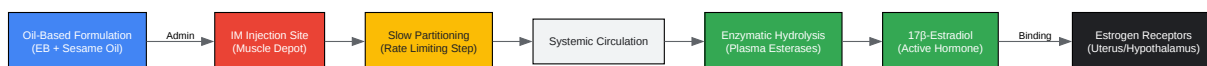
Physicochemical Profile & Pre-Formulation

Successful formulation requires navigating the specific properties of the benzoate ester.

Parameter	Characteristic	Formulation Implication
Chemical Structure	C ₂₅ H ₂₈ O ₃ (Ester)	Hydrolysis Risk: The ester bond is susceptible to hydrolysis in the presence of moisture/bases, reverting to estradiol and benzoic acid. Formulation must be anhydrous.
Solubility	Water: Insoluble (<1 µg/mL) Oil: Soluble (~5-20 mg/mL) Alcohol: Soluble	Vehicle Selection: Vegetable oils (Sesame, Arachis) are required. Co-solvents (Benzyl Alcohol) improve solubility and reduce viscosity.
Melting Point	191°C – 196°C	Processing: Dissolution requires heat (60°C–80°C) but must remain below degradation thresholds of the oil vehicle.
LogP	~4.6 (Highly Lipophilic)	Release Kinetics: High partitioning into the oil vehicle ensures slow release from the injection site (Depot Effect).

Biological Mechanism & Pharmacokinetics

To understand the formulation requirements, one must visualize the drug's journey from the vial to the receptor. The formulation is not just a carrier; it is the primary controller of the "Depot Effect."



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Figure 1: Pharmacokinetic pathway of Estradiol Benzoate. The oil vehicle dictates the release rate, while plasma esterases activate the prodrug.

Formulation Strategy: The Oil Depot System

While aqueous suspensions exist (e.g., microcrystalline), oil-based solutions are the industry standard for EB due to superior stability and predictable release kinetics.

Critical Excipient Selection

- Vehicle (Sesame Oil vs. Arachis Oil):
 - Recommendation: Sesame Oil (Refined, USP/EP grade).
 - Reasoning: Sesame oil contains natural antioxidants (sesamol) which improve the oxidative stability of the formulation compared to peanut (arachis) oil.
- Preservative/Co-Solvent (Benzyl Alcohol):
 - Concentration: 2% - 5% v/v.
 - Dual Function: Acts as an antimicrobial preservative (essential for multi-dose vials) and a co-solvent to aid API dissolution. It also slightly reduces the viscosity of the oil, improving syringeability.

Detailed Protocol: Manufacturing of 2 mg/mL Injection

Batch Size: 10 Liters Target Concentration: 2 mg/mL (0.2% w/v)

Equipment Requirements

- Stainless Steel (316L) Jacketed Mixing Tank with temperature control.
- Nitrogen gas supply (for overlay/sparging).
- 0.22 μ m Sterilizing Grade Filter (PVDF or PTFE compatibility).

- Depyrogenated Glass Vials (Type I).

Step-by-Step Procedure

Step 1: Vehicle Preparation & Oxygen Removal

- Charge 9.0 L of Sesame Oil into the mixing tank.
- Begin Nitrogen Sparging (bubbling N₂ through the oil) for 20 minutes.
 - Scientific Logic:[1][2][3][4] Oils are prone to oxidation (rancidity). Removing dissolved oxygen protects both the vehicle and the estradiol ester.
- Heat the oil to 70°C ± 5°C.

Step 2: API Dissolution

- In a separate vessel, mix Benzyl Alcohol (200 mL) with Estradiol Benzoate (20.0 g).
 - Note: Pre-slurrying the API in the co-solvent facilitates faster dissolution in the main tank.
- Add the API slurry to the heated Sesame Oil.
- Agitate at medium speed until completely dissolved (approx. 30-45 mins). The solution should be crystal clear and yellow.[5]
- Cool the solution to 25°C - 30°C under Nitrogen overlay.

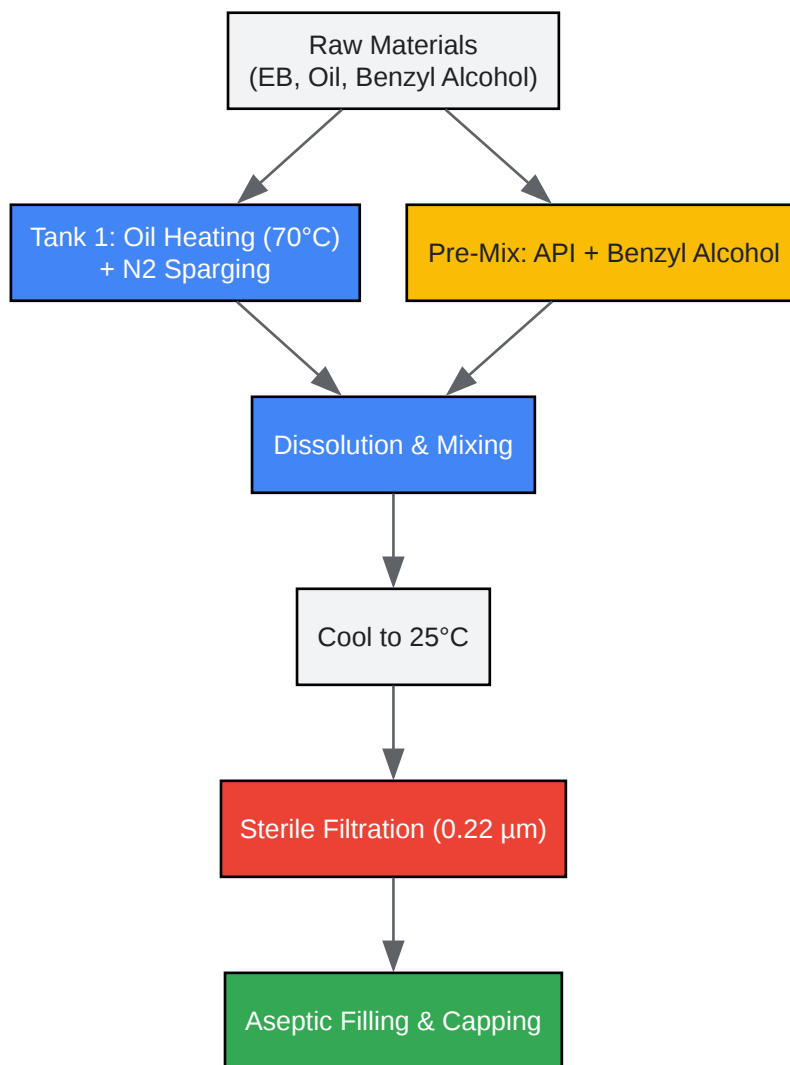
Step 3: Volume Adjustment

- Add remaining Sesame Oil (QS) to reach the final volume of 10.0 L.
- Mix for 10 minutes.

Step 4: Sterilization & Filling

- Perform Sterile Filtration using a 0.22 µm membrane filter into a sterile receiving tank.

- Integrity Test: Perform a bubble point test on the filter pre- and post-filtration to ensure sterility.
- Fill into sterile amber glass vials (to protect from light) under Grade A (ISO 5) laminar flow.
- Stopper with Teflon-coated rubber bungs (prevents absorption of the preservative).



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Figure 2: Manufacturing workflow for sterile oil-based Estradiol Benzoate injection.

Quality Control & Analytical Methods

A self-validating system requires robust QC. The following HPLC method is standard for quantifying Estradiol Benzoate and detecting hydrolysis products (free Estradiol).

HPLC Method Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse XDB-C18, 4.6 x 150mm, 5 μ m).
- Mobile Phase: Acetonitrile : Water (80 : 20 v/v).[4]
- Flow Rate: 1.0 mL/min.
- Wavelength: 230 nm (Specific to the benzoate moiety; maximizes sensitivity).
- Injection Volume: 20 μ L.
- Run Time: ~10 minutes (EB elutes late due to lipophilicity; Estradiol elutes earlier).

Specification Table

Test	Method	Acceptance Criteria
Appearance	Visual	Clear, oily, yellow solution.[5] No particulate matter.
Assay (HPLC)	USP/In-House	90.0% – 110.0% of label claim (1.8 – 2.2 mg/mL).
Impurities	HPLC	Free Estradiol < 1.0%; Total Impurities < 2.0%.
Sterility	USP <71>	No growth after 14 days.
Bacterial Endotoxins	USP <85>	< 0.5 EU/mg.
Water Content	Karl Fischer	< 0.1% (Critical to prevent hydrolysis).

Stability & Storage

- Hydrolysis: The primary degradation pathway. If water content >0.1%, EB hydrolyzes to Estradiol + Benzoic Acid.

- Crystallization: At low temperatures (<math><10^{\circ}\text{C}</math>), EB may crystallize out of the oil.
 - Protocol: If crystallization occurs, warm the vial to 40°C and shake gently to redissolve.
- Shelf Life: Typically 3 years when stored below 30°C and protected from light.

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